

# Solubility of 1,2-Diethoxyethane in Organic Solvents: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 1,2-Diethoxyethane

Cat. No.: B108276

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,2-diethoxyethane** (also known as ethylene glycol diethyl ether) in various organic solvents. The information is targeted towards researchers, scientists, and professionals in drug development who utilize this compound in their work. This guide includes available quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

## Core Concepts in Solubility

The solubility of a substance, in this case, **1,2-diethoxyethane**, is its ability to form a homogeneous mixture with a solvent. This property is governed by the principle of "like dissolves like," which suggests that substances with similar molecular structures and intermolecular forces are more likely to be miscible. **1,2-Diethoxyethane** possesses both polar ether groups and non-polar ethyl groups, allowing it to interact favorably with a wide range of organic solvents.

## Quantitative and Qualitative Solubility Data

The following tables summarize the available solubility data for **1,2-diethoxyethane**. While extensive quantitative data in organic solvents is not readily available in the public domain, this guide provides known values and a broad qualitative overview.

Table 1: Quantitative Solubility of **1,2-Diethoxyethane** in Water

Temperature (°C)	Solubility
20	20 g/L[1]
20	34 g/L[2][3][4]
25	83.7 g/L (8.37 x 10 <sup>4</sup> mg/L)[5]

Note: The variation in reported solubility in water may be attributed to different experimental methodologies.

Table 2: Qualitative Solubility of **1,2-Diethoxyethane** in Various Organic Solvents

Solvent Class	Solvent	Qualitative Solubility
Alcohols	Ethanol	Very Soluble[5]
Methanol	Soluble[1][6][7]	
Propanol	Soluble[1][6][7]	
Butanol	Soluble[1][6][7]	
Ketones	Acetone	Very Soluble[5]
Methyl Ethyl Ketone	Soluble	
Ethers	Diethyl Ether	
Tetrahydrofuran (THF)	Soluble	
Aromatic Hydrocarbons	Benzene	Very Soluble[5]
Toluene	Soluble[1][6][7]	
Esters	Ethyl Acetate	
Halogenated Hydrocarbons	Chloroform	
Dichloromethane	Soluble	
Aliphatic Hydrocarbons	Hexanes	
Heptane	Soluble	

## Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The following protocol details the widely accepted shake-flask method for determining the thermodynamic solubility of a liquid, such as **1,2-diethoxyethane**, in an organic solvent.

Objective: To determine the saturation concentration of **1,2-diethoxyethane** in a specific organic solvent at a controlled temperature.

#### Materials:

- **1,2-Diethoxyethane** (high purity)
- Selected organic solvent (high purity, anhydrous if necessary)
- Analytical balance
- Temperature-controlled orbital shaker or water bath
- Calibrated, gas-tight glass vials with septa
- Syringes and syringe filters (chemically compatible with the solvent and solute)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., Gas Chromatograph with a Flame Ionization Detector, GC-FID)

#### Procedure:

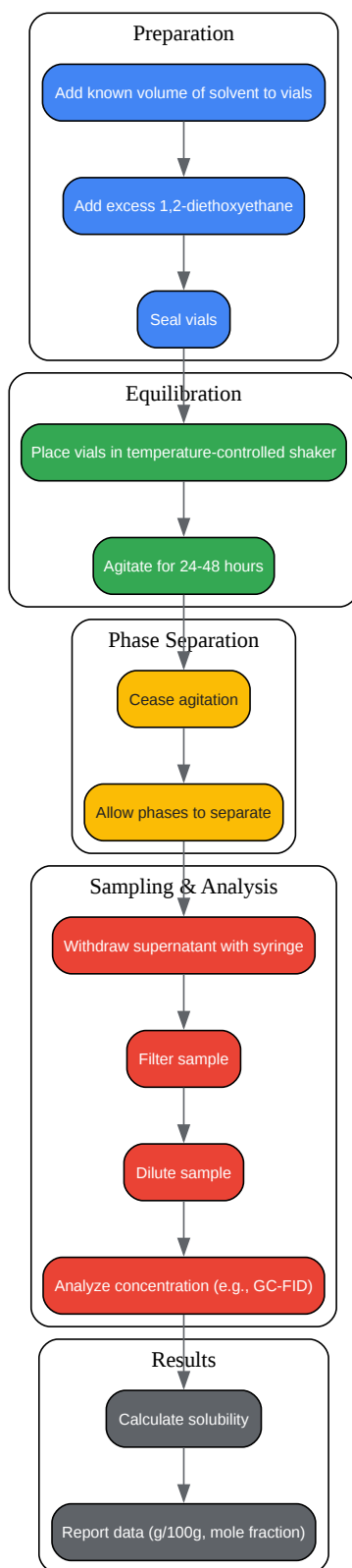
- Preparation of the System:
  - Add a known volume of the selected organic solvent to several glass vials.
  - To each vial, add an excess amount of **1,2-diethoxyethane**. The presence of a distinct, undissolved phase of **1,2-diethoxyethane** is crucial to ensure that a saturated solution is formed.
  - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a temperature-controlled orbital shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
  - Agitate the vials for a sufficient period to allow the system to reach equilibrium. A typical duration is 24 to 48 hours. The agitation ensures intimate contact between the solute and

the solvent.

- Phase Separation:
  - After the equilibration period, cease agitation and allow the vials to rest in the temperature-controlled environment for several hours to ensure complete phase separation. A clear, saturated solution should be present above the excess, undissolved **1,2-diethoxyethane**.
- Sampling:
  - Carefully withdraw an aliquot of the clear supernatant (the saturated solution) using a gas-tight syringe.
  - Immediately pass the withdrawn sample through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved micro-droplets of **1,2-diethoxyethane**.
- Sample Analysis:
  - Determine the mass of the collected sample in the volumetric flask.
  - Dilute the sample to a known volume with the same organic solvent.
  - Analyze the concentration of **1,2-diethoxyethane** in the diluted sample using a pre-calibrated analytical method, such as GC-FID.
- Data Calculation:
  - From the measured concentration of the diluted sample, calculate the concentration of **1,2-diethoxyethane** in the original, undiluted saturated solution.
  - Express the solubility in desired units, such as grams per 100 g of solvent ( g/100g ) or mole fraction.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **1,2-diethoxyethane**.



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Workflow for Solubility Determination by the Shake-Flask Method.

This guide serves as a foundational resource for understanding and determining the solubility of **1,2-diethoxyethane** in organic solvents. For precise quantitative data in a specific solvent system, it is recommended to perform experimental determination following the detailed protocol provided.

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